

natural coagulant *Alcea rosea* C.I. Disperse Red 19

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Compound Focus: C.I. Disperse Red 19

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Experimental Protocol for Dye Removal

This section provides the detailed methodology for using *Alcea rosea* root mucilage to remove dyes from synthetic wastewater, as described in the research [1].

Preparation of *Alcea rosea* Root Mucilage Coagulant

- **Raw Material:** Use the roots of *Alcea rosea* (common hollyhock).
- **Drying and Milling:** Dry the roots naturally and mill them into a powder.
- **Extraction Solution:** Prepare a 0.5 M Sodium Chloride (NaCl) solution using distilled water.
- **Extraction Process:** Add 2.5 grams of the dried root powder to 100 mL of the 0.5 M NaCl solution.
- **Activation:** Shake the mixture for 1 hour using a magnetic stirrer to activate the coagulation components.
- **Filtration:** Filter the resulting milky solution through a fabric filter.
- **Stock Solution:** The final solution is a 25 g/L stock of *Alcea rosea* root mucilage, which should be prepared fresh daily [1].

Coagulation Experiment Procedure

- **Jar Test:** The coagulation process is conducted using a standard jar test apparatus.
- **Rapid Mixing:** Add the coagulant to the dye solution and stir at **250 rpm for 2 minutes**.

- **Slow Mixing:** Follow with slow mixing at a speed of **30-60 rpm for 10-25 minutes**.
- **Settling:** Allow the solution to settle for **10-60 minutes**.
- **Sampling:** After settling, collect samples from approximately **3 cm below the water surface** for analysis [1].

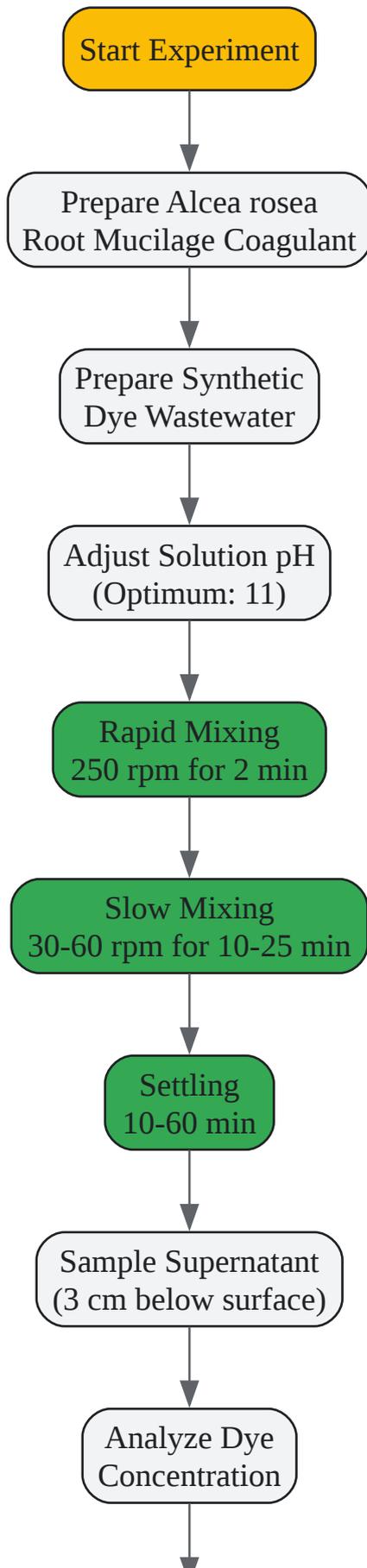
Summary of Optimized Operating Conditions

The table below summarizes the key parameters and their optimal values for maximum dye removal efficiency as identified in the study [1].

Parameter	Optimal for Disperse Red 60	Optimal for Reactive Blue 19
pH	11	11
Coagulant Concentration	200 mg/L	250 mg/L
Initial Dye Concentration	40 mg/L	20 mg/L
Slow Mixing Speed	60 rpm	60 rpm
Slow Mixing Time	15 min	15 min
Settling Time	60 min	60 min
Temperature	60°C	60°C
Maximum Removal Efficiency	86%	68%

Workflow Diagram

The following diagram outlines the key stages of the dye removal experiment, from preparation to analysis.





Evaluate Removal Efficiency

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Frequently Asked Questions (FAQ)

Q1: Why is the removal efficiency for Disperse Red 60 higher than for Reactive Blue 19? The difference is attributed to the dyes' inherent properties. Disperse dyes have **lower solubility** and result in **higher suspending materials** in water, making them more readily removable through the coagulation process. Reactive dyes are highly soluble and stable in water, making them more resistant to coagulation [1].

Q2: What is the role of using sodium chloride (NaCl) in the coagulant extraction process? The 0.5 M NaCl solution is used to extract and activate the coagulation components from the root powder. This saline solution helps in dissolving the key mucilage compounds responsible for coagulation [1].

Q3: My dye removal efficiency is lower than expected. What parameters should I check first?

- **pH:** Confirm that the pH is correctly adjusted to the highly alkaline optimum of **11**.
- **Coagulant Dose:** Verify you are using the right concentration (200 mg/L for Disperse Red 60, 250 mg/L for Reactive Blue 19).
- **Mixing and Settling:** Ensure the rapid mixing, slow mixing, and settling times are strictly followed as per the protocol.

Troubleshooting Common Issues

- **Problem: Poor Floc Formation.**
 - **Cause:** Inadequate slow mixing speed or time.
 - **Solution:** Ensure the slow mixing stage is conducted at **30-60 rpm for a full 10-25 minutes** to promote floc growth and aggregation [1].
- **Problem: High Turbidity After Settling.**
 - **Cause:** Insufficient settling time.
 - **Solution:** Extend the settling time up to the optimum of **60 minutes** to allow formed flocs to settle completely [1].

- **Problem: Inconsistent Results Between Batches.**

- **Cause:** The natural coagulant stock solution degrades over time.
- **Solution:** Prepare a **fresh stock solution of the mucilage extract daily** to ensure consistent performance [1].

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References

1. Removing Disperse 60 and Reactive blue red dyes removal by... 19 [amb-express.springeropen.com]

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